

Phenethyl acetate-13C2 CAS number and chemical identifiers

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Compound of Interest

Compound Name: Phenethyl acetate-13C2

Cat. No.: B12379721

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An In-depth Technical Guide to Phenethyl Acetate-13C2

This technical guide provides a comprehensive overview of **Phenethyl acetate-13C2**, a stable isotope-labeled compound, for researchers, scientists, and professionals in drug development. This document outlines its chemical identifiers, properties, and common applications, presenting data in a clear and accessible format.

Chemical Identifiers and Properties

Phenethyl acetate-13C2 is the isotopically labeled form of Phenethyl acetate, where two carbon atoms in the phenethyl group are replaced with the stable carbon-13 isotope. This labeling is crucial for its use as an internal standard in quantitative analyses.

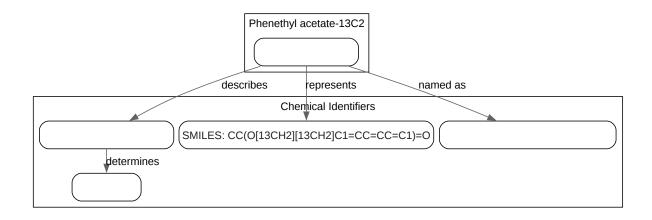
Below is a summary of the key chemical identifiers for both **Phenethyl acetate-13C2** and its unlabeled analogue, Phenethyl acetate.



Identifier	Phenethyl acetate-13C2	Phenethyl acetate (unlabeled)
CAS Number	1335402-21-5[1][2][3][4][5]	103-45-7[2][6][7]
Chemical Formula	C813C2H12O2[3][4][5]	C10H12O2[2][6][7]
Molecular Weight	166.19[3][4][5]	164.20 g/mol [6][8][9]
IUPAC Name	2-phenylethyl-13C2 acetate	2-phenylethyl acetate[6]
Canonical SMILES	CC(O[13CH2] [13CH2]C1=CC=CC=C1)=O[1] [3][4][5]	CC(=0)OCCC1=CC=CC=C1[6
Synonyms	Phenethyl alcohol, acetate- 13C2[1][3][4][5]	2-Phenethyl acetate, Benzylcarbinyl acetate[6][9]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the interconnectedness of the various chemical identifiers for **Phenethyl acetate-13C2**.





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